

# Personal protective equipment for handling Epelmycin C

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## Compound of Interest

Compound Name: *Epelmycin C*

Cat. No.: *B15622856*

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## Essential Safety and Handling Guide for Epelmycin C

Disclaimer: No specific Safety Data Sheet (SDS) for **Epelmycin C** (CAS Number: 107807-23-8) was found in the available resources. The following guidance is based on the general safety protocols for handling potent biologically active compounds and information on structurally related compounds, such as anthracyclines. Researchers should handle **Epelmycin C** with caution and perform a thorough risk assessment before use.

This guide provides immediate safety and logistical information for researchers, scientists, and drug development professionals handling **Epelmycin C**. It includes essential personal protective equipment (PPE) requirements, handling procedures, and disposal plans to ensure a safe laboratory environment.

## Physical and Chemical Properties

A summary of the known quantitative data for **Epelmycin C** is presented below.

Property	Value
CAS Number	107807-23-8
Molecular Formula	C36H45NO14
Molecular Weight	715.74 g/mol
Density	1.5 g/cm <sup>3</sup>
Boiling Point	803.2°C at 760 mmHg
Vapor Pressure	3.11E-27 mmHg at 25°C

## Personal Protective Equipment (PPE)

Due to the potent nature of compounds like **Epelmycin C**, a comprehensive PPE strategy is crucial to minimize exposure.

PPE Category	Specific Requirements
Hand Protection	Wear nitrile rubber gloves with a breakthrough time of > 480 minutes. Always inspect gloves prior to use and use proper glove removal technique.
Eye/Face Protection	Use chemical safety goggles and a face shield.
Skin and Body Protection	Wear a lab coat or impervious clothing to prevent skin contact.
Respiratory Protection	A respirator with a vapor filter (EN 141) may be necessary if handling procedures could generate aerosols or dust.

## Operational Plan: Handling and Storage

Adherence to a strict operational plan is necessary to ensure the safe handling and storage of **Epelmycin C**.

Handling:

- Engineering Controls: All handling of **Epelmycin C** should be conducted in a designated area with sufficient ventilation, such as a chemical fume hood.
- Safe Handling Practices:
  - Avoid the formation of aerosols and dust.
  - Do not breathe vapors or dust.
  - Avoid contact with skin and eyes.
  - Smoking, eating, and drinking are strictly prohibited in the handling area.
  - Wash hands thoroughly before breaks and at the end of the workday.

#### Storage:

- Conditions: Store in a tightly closed container in a dry, well-ventilated place.
- Temperature: Follow any specific temperature requirements provided by the supplier.

## Emergency Procedures

In the event of an emergency, follow these procedures immediately.

Emergency	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, call a poison center or doctor.
Skin Contact	Remove contaminated clothing and rinse the affected skin with plenty of water.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.
Spill	Avoid breathing vapors or dust. Absorb spills with inert material and place in a suitable, closed container for disposal.

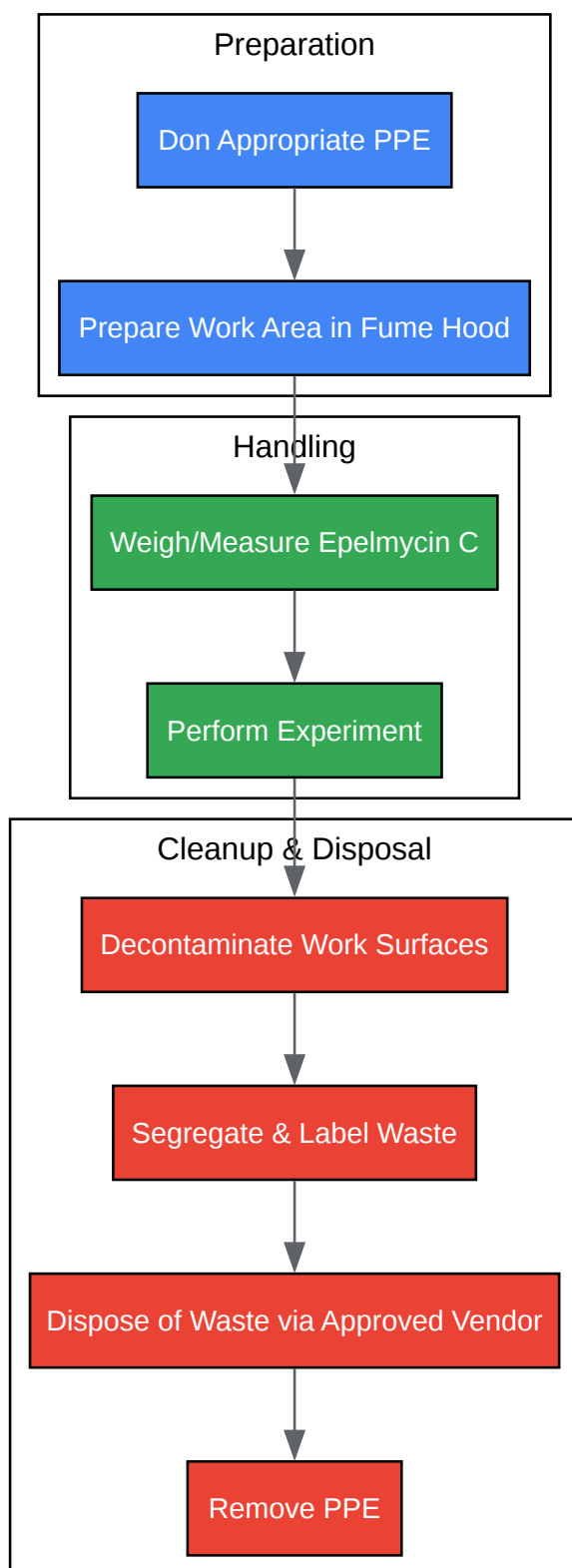
## Disposal Plan

Proper disposal of **Epelmycin C** and contaminated materials is critical to prevent environmental contamination.

- **Waste Segregation:** Segregate all waste contaminated with **Epelmycin C** from other laboratory waste. This includes unused compounds, contaminated consumables (e.g., pipette tips, gloves), and solutions.
- **Waste Containers:** Use designated, clearly labeled, and chemically compatible containers for hazardous waste.
- **Disposal Method:** Dispose of all **Epelmycin C** waste through an approved hazardous waste disposal service. Do not dispose of down the drain or in the regular trash.[\[1\]](#)

## Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **Epelmycin C**, from preparation to disposal.



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Safe handling workflow for **Epelmycin C**.

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## References

- 1. benchchem.com [benchchem.com]
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